

Technical Support Center: (D-His2)-LHRH Solubilization & Stability

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Compound of Interest

Compound Name: (D-His2)-LHRH

Cat. No.: B12106972

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Product Profile & Chemical Logic

To troubleshoot solubility, one must first understand the molecule's behavior in solution.[1][2]

(D-His2)-LHRH is a basic, amphipathic peptide.

- Sequence: pGlu-D-His-Trp-Ser-Tyr-Gly-Leu-Arg-Pro-Gly-NH₂
- Isoelectric Point (pI): ~10.5 (dominated by Arginine).
- Hydrophobicity: Moderate to High (contains Trp, Tyr, Leu, Pro).
- Critical Solubility Factor: The Histidine residue (position 2) has a pKa of ~6.0.
 - At pH > 6.5: The imidazole ring deprotonates, reducing net charge to +1 (from Arg). Hydrophobic interactions (Trp-Tyr clustering) dominate, leading to aggregation or precipitation.
 - At pH < 5.0: Histidine protonates, increasing net charge to +2. Electrostatic repulsion prevents aggregation, significantly improving solubility.

Part 1: Primary Solubilization Protocol

Q: My peptide won't dissolve in pure water (pH ~7). It looks cloudy or floats. What is wrong?

A: This is a classic "Isoelectric Aggregation" issue. While the calculated pI is high, the local environment of the hydrophobic core (Trp, Leu) often requires a higher charge density to overcome Van der Waals forces. In neutral water (pH 6-7), the D-Histidine is largely uncharged.

The Fix: The "Acidic First" Strategy Do not attempt to vortex endlessly in water. Follow this step-by-step reconstitution logic:

- Initial Solvent: Dissolve the lyophilized powder in 0.1 M Acetic Acid or sterile water adjusted to pH 4.0.
 - Why? This ensures both Arg and D-His are fully protonated, maximizing solubility.
- Concentration Limit: Aim for a stock concentration of 1–5 mg/mL.
 - Warning: LHRH analogs are prone to forming liquid crystals (gelation) at concentrations >10 mg/mL.
- Dilution: Once fully dissolved (clear solution), dilute to the working concentration with your experimental buffer (e.g., PBS).
 - Note: If the final pH rises above 7.0 upon dilution, ensure the peptide concentration is low (<0.5 mg/mL) to prevent slow precipitation.

Part 2: Troubleshooting & FAQs

Issue: Gelation & Viscosity

Q: I prepared a high-concentration stock (10 mg/mL), and it turned into a jelly-like substance. Can I save it?

A: LHRH analogs are known to form lyotropic liquid crystals at high concentrations due to -turn stacking.

- Immediate Fix: Add a small volume of propylene glycol or DMSO (up to 5-10% of total volume) and sonicate gently. These solvents disrupt the intermolecular hydrogen bonding networks responsible for gelation.

- Prevention: Avoid freezing high-concentration aqueous stocks. Store stocks as aliquots in 50% DMSO or lyophilized powder.

Issue: Salt Forms (Acetate vs. TFA)

Q: My previous batch was a TFA salt, but this one is an Acetate salt. The solubility seems different.

A: This is expected.

- TFA Salts: Typically more soluble in water because TFA is a strong acid, creating a low pH microenvironment around the peptide powder. However, TFA is cytotoxic and can interfere with receptor binding assays.
- Acetate Salts: Preferred for biological assays but less acidic. An acetate salt of **(D-His2)-LHRH** may yield a pH near 5-6 in water, which is borderline for solubility.
- Action: If using an Acetate salt, you must manually acidify the solvent (e.g., 0.5% Acetic Acid) to match the solubility performance of the TFA salt.

Issue: Organic Co-solvents

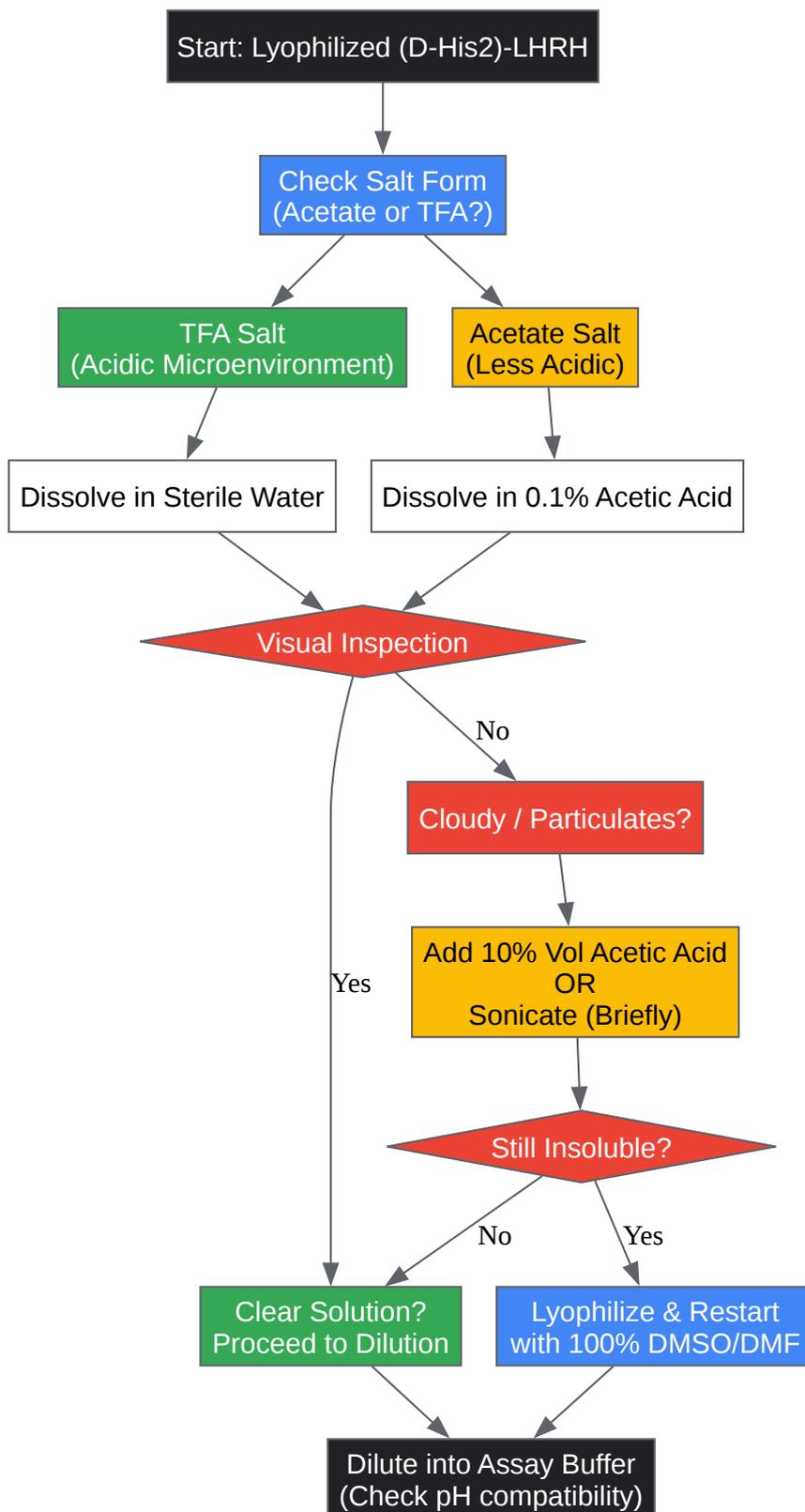
Q: Can I use DMSO?

A: Yes, but with caution.

- Protocol: Dissolve peptide in 100% DMSO first, then slowly add aqueous buffer.
- Risk: **(D-His2)-LHRH** contains Methionine (none in native, but common in analogs) or Tryptophan (present at pos 3). DMSO is an oxidizing agent and can oxidize Trp to form kynurenine derivatives over time.
- Recommendation: Use DMF (Dimethylformamide) if oxidation is a concern, or keep DMSO stocks at -80°C under argon.

Part 3: Decision Tree & Workflow

The following diagram illustrates the logical flow for solubilizing **(D-His2)-LHRH** based on visual feedback.



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Caption: Logic flow for solubilizing basic LHRH analogs, prioritizing pH adjustment over organic solvents.

Part 4: Comparative Solubility Data

The table below summarizes the expected solubility behavior of **(D-His2)-LHRH** in common laboratory solvents.

Solvent System	Solubility Rating	Stability Risk	Recommended Use
Water (pH 7.0)	Poor / Variable	Aggregation	Not Recommended
0.1% Acetic Acid (pH ~3-4)	Excellent	High	Primary Reconstitution
PBS (pH 7.4)	Low (<0.5 mg/mL)	Precipitation	Assay Dilution Only
DMSO (100%)	High	Oxidation (Trp)	Stock Storage (-80°C)
Acetonitrile (50%)	Moderate	Denaturation	HPLC Analysis

References

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